

Bomyl vs. Other Organophosphate Insecticides: A Comparative Efficacy Guide

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Compound of Interest

Compound Name: *Bomyl*

Cat. No.: *B091220*

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This guide provides an objective comparison of the efficacy of **Bomyl** and other selected organophosphate insecticides. The information is supported by experimental data from publicly available scientific literature.

Executive Summary

Organophosphate insecticides are a major class of pesticides that act by inhibiting the enzyme acetylcholinesterase (AChE) in the nervous system of insects. This inhibition leads to the accumulation of the neurotransmitter acetylcholine, causing neuromuscular paralysis and eventual death. While **Bomyl** is a member of this class, publicly available, direct comparative efficacy data in the form of LD50 or LC50 values against common insect pests is limited. This guide summarizes the available quantitative efficacy data for several other organophosphate insecticides against the housefly (*Musca domestica*) to provide a comparative context for the efficacy of this class of compounds.

Comparative Efficacy of Organophosphate Insecticides

The following tables summarize the acute toxicity of several organophosphate insecticides against the housefly (*Musca domestica*), a common model organism for insecticide efficacy studies. The data is presented as the median lethal dose (LD50) in micrograms per fly, which

represents the dose required to kill 50% of a test population. It is important to note that direct comparisons should be made with caution due to variations in experimental conditions across different studies.

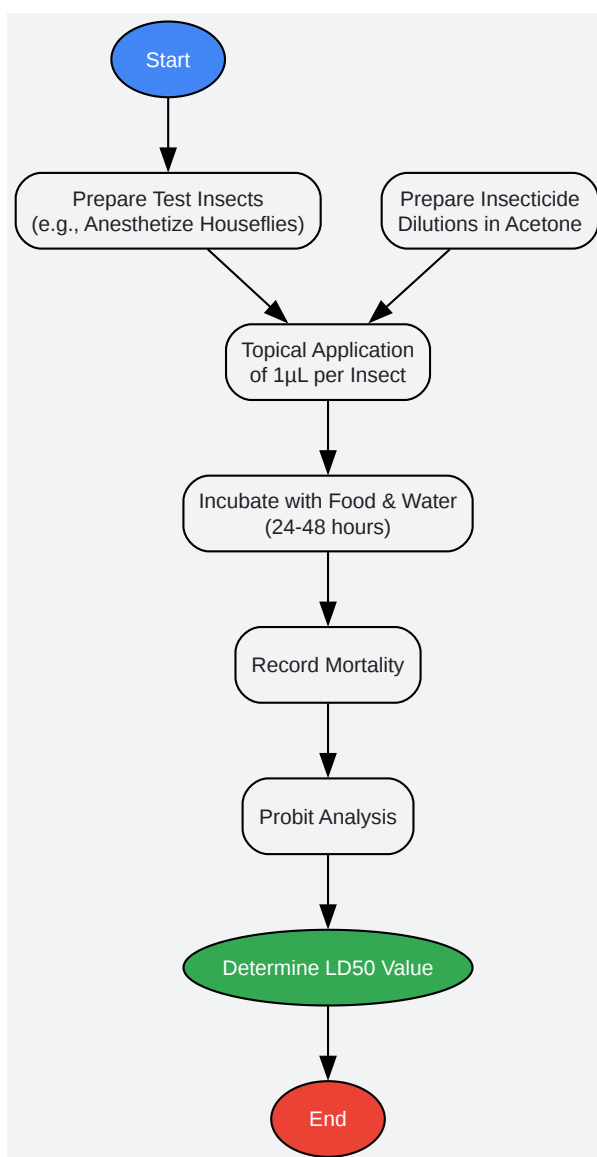
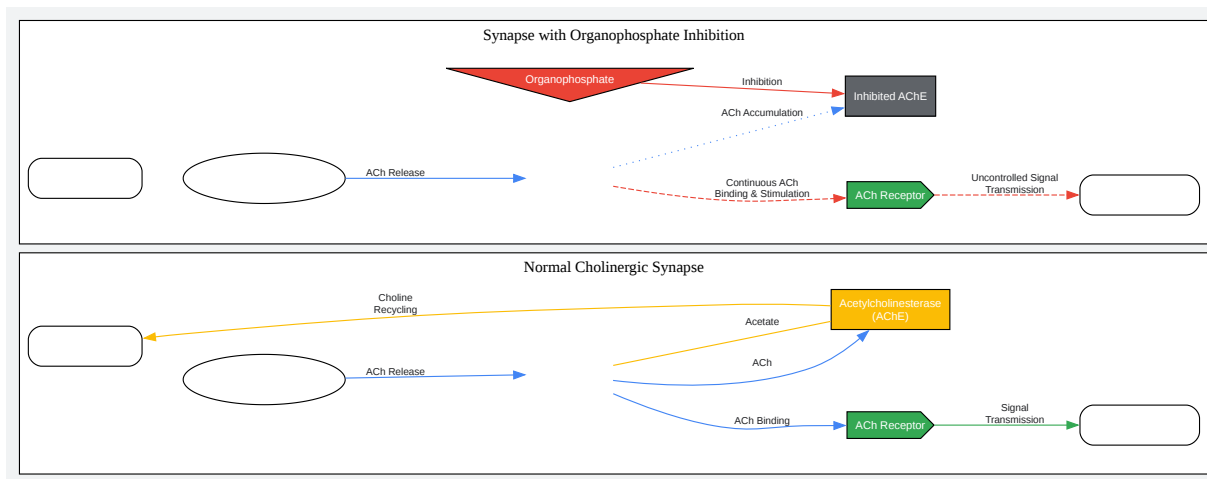
Table 1: Topical LD50 of Organophosphate Insecticides Against the Housefly (*Musca domestica*)

Insecticide	LD50 (µ g/fly)	Insect Strain	Reference(s)
Dichlorvos	0.218 - 0.235	Tsunami-hit coastal villages (India)	[1]
Dichlorvos	4.80	Koohrang (Iran, susceptible)	[2]
Dichlorvos	385.22 - 515.29	Mobarake & Isfahan (Iran, resistant)	[2]
Naled	0.48 (µ g/bee)	Honeybee (<i>Apis mellifera</i>)	[3]
Parathion	2 (rat, oral)	Rat (<i>Rattus norvegicus</i>)	[4]
Crotoxyphos	Not specified	Not specified	[5]
Bomyl	Data not available	-	-

Note: Data for Naled is presented for honeybees as specific housefly topical LD50 was not readily available in the searched literature. Parathion data is for oral toxicity in rats and is included for general toxicity reference within the organophosphate class.

Mechanism of Action: Acetylcholinesterase Inhibition

Organophosphate insecticides exert their toxic effect by inhibiting the enzyme acetylcholinesterase (AChE). The following diagram illustrates the normal function of a cholinergic synapse and the disruptive action of organophosphate insecticides.



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